

Personal protective equipment for handling (2-(Diethylcarbamoyl)phenyl)boronic acid

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Compound of Interest

Compound Name: (2-(Diethylcarbamoyl)phenyl)boronic acid

Cat. No.: B160980

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Essential Safety and Handling Guide for (2-(Diethylcarbamoyl)phenyl)boronic Acid

This guide provides crucial safety and logistical information for the handling, use, and disposal of **(2-(Diethylcarbamoyl)phenyl)boronic acid**. The following procedures are based on established safety protocols for similar boronic acid compounds and are intended for use by trained professionals in a laboratory setting.

Hazard Identification and Personal Protective Equipment

(2-(Diethylcarbamoyl)phenyl)boronic acid and related compounds are associated with several potential hazards. Appropriate personal protective equipment (PPE) is mandatory to ensure user safety.

Summary of Potential Hazards:

Hazard Type	Description
Acute Oral Toxicity	Harmful if swallowed.[1][2][3][4]
Skin Irritation	Causes skin irritation.[2][5][6][7]
Eye Irritation	Causes serious eye irritation.[2][5][6][7]
Respiratory Irritation	May cause respiratory irritation.[2][6]
Aquatic Hazard	May cause long-lasting harmful effects to aquatic life.[8]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles (compliant with EN 166 or NIOSH standards).[1][5][9] A face shield may be required for certain situations.[5]	Protects against dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber), tested according to EN 374.[1][5] Gloves should be inspected before use and disposed of properly.[3]	Prevents skin contact and irritation.
Skin and Body Protection	Long-sleeved laboratory coat and protective clothing.[5][9] Protective boots may be necessary for some operations.[5]	Minimizes skin exposure.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dusts are generated.[8][9] A dust respirator is recommended.[5]	Prevents inhalation of airborne particles.

Operational and Handling Protocols

Proper handling and storage are critical to maintaining the stability of the compound and ensuring a safe laboratory environment.

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood with a local exhaust system.[1][5][10]

- Avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)[\[10\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)
- Wash hands and face thoroughly after handling the material.[\[5\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)[\[11\]](#)

Storage Conditions:

- Keep the container tightly closed.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Store in a cool, dry, and dark place.[\[5\]](#)
- The compound is hygroscopic; protect from moisture.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[5\]](#)[\[12\]](#)

First Aid and Emergency Procedures

Immediate and appropriate first aid is essential in the event of exposure.

Exposure Route	First Aid Measures
Ingestion	If swallowed, rinse the mouth with water (only if the person is conscious).[1][2] Call a physician or poison control center.[1][3][12]
Inhalation	Move the person to fresh air.[1][8] If not breathing, give artificial respiration.[2][11] Seek medical attention if symptoms persist.[1][9]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2][6][9] Remove contaminated clothing and wash it before reuse.[5][6] If skin irritation occurs, seek medical advice.[5][6][9]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids.[1][5][9] Remove contact lenses if present and easy to do.[5][8] Continue rinsing and seek medical attention if irritation persists.[5][6][9]

In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment, including respiratory protection.
- Avoid generating dust.[8]
- Sweep up the spilled material and place it in a suitable, closed container for disposal.[2]
- Clean the affected area thoroughly.[8]
- Do not let the product enter drains.[2][8]

Disposal Plan

Dispose of **(2-(Diethylcarbamoyl)phenyl)boronic acid** and its containers in accordance with all applicable federal, state, and local regulations.[13] Contact a licensed professional waste disposal service for proper disposal.[13]

Caption: Workflow for the safe handling of **(2-(Diethylcarbamoyl)phenyl)boronic acid**.

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